

1-Bromo-2-methoxyethane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2-methoxyethane

Cat. No.: B044670

[Get Quote](#)

Technical Guide: 1-Bromo-2-methoxyethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **1-Bromo-2-methoxyethane**, a key reagent in organic synthesis.

Core Molecular Data

1-Bromo-2-methoxyethane, also known as 2-bromoethyl methyl ether, is an alkyl halide instrumental in the synthesis of more complex molecules within the pharmaceutical and agrochemical industries.^[1] Its chemical structure facilitates nucleophilic substitution reactions, allowing for the introduction of various functional groups.^[1]

The empirical and molecular formula for **1-Bromo-2-methoxyethane** is C_3H_7BrO .^{[1][2][3][4][5][6][7]} Its molecular weight is approximately 138.99 g/mol.^{[1][2][5][6][7]}

The following table summarizes the key quantitative data for **1-Bromo-2-methoxyethane**.

Property	Value	Source
Molecular Formula	C ₃ H ₇ BrO	[1][2][3][5][6][7]
Molecular Weight	138.99 g/mol	[2][5][6][7]
Alternate Molecular Weight	138.992 g/mol	[3][8]
Density	1.479 g/mL at 25 °C	[1][6]
Boiling Point	40-41 °C at 66 mmHg	[2][6]
Flash Point	83 °F (28.3 °C)	[6][8]
Refractive Index	n _{20/D} 1.447	[6][8]

Molecular Structure

The structural formula of **1-Bromo-2-methoxyethane** consists of a two-carbon ethane backbone, with a bromine atom attached to the first carbon and a methoxy group (-OCH₃) attached to the second.

Figure 1. Molecular structure of **1-Bromo-2-methoxyethane**.

Experimental Protocols

No detailed experimental protocols were found in the provided search results. However, **1-Bromo-2-methoxyethane** is noted as a starting reagent in the synthesis of 1-bromo-4-(2-methoxyethoxy)benzene and 1-bromo-4-[(2-methoxyethoxy)methyl]benzene.[5][6][8] The kinetics of its reaction with potassium iodide in acetone have also been investigated.[5][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. [getchem.com](#) [[getchem.com](#)]
- 3. 1-BROMO-2-METHOXYETHANE | CAS 6482-24-2 [[matrix-fine-chemicals.com](#)]
- 4. 1-bromo-2-methoxyethane [[stenutz.eu](#)]
- 5. 1-Bromo-2-methoxyethane | 6482-24-2 [[chemicalbook.com](#)]
- 6. [lookchem.com](#) [[lookchem.com](#)]
- 7. 2-Bromoethyl methyl ether | C₃H₇BrO | CID 80972 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 8. Quality Manufacturer Supply High Purity 1-Bromo-2-methoxyethane 6482-24-2 with Competitive Price [[scochem.com](#)]
- To cite this document: BenchChem. [1-Bromo-2-methoxyethane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044670#1-bromo-2-methoxyethane-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com